

Application Notes and Protocols for the Safe Handling of Perchloromethyl Mercaptan

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Compound of Interest

Compound Name: Perchloromethyl mercaptan

Cat. No.: B149231

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Introduction

Perchloromethyl mercaptan (PMM), also known as trichloromethanesulfenyl chloride, is a highly toxic and corrosive, yellow, oily liquid with a strong, unpleasant odor.[1][2][3] It is utilized as an intermediate in the synthesis of dyes, fungicides (such as Captan and Folpet), and other chemicals.[2][4][5] Due to its severe health hazards upon inhalation, skin contact, or ingestion, strict adherence to safety protocols is imperative.[1][2] These application notes provide detailed protocols for the safe handling, storage, and disposal of **perchloromethyl mercaptan** in a laboratory setting.

Hazard Identification and Properties

Perchloromethyl mercaptan is a potent irritant to the eyes, skin, and respiratory tract. Short-term exposure can cause severe burns, and inhalation may lead to pulmonary edema, a medical emergency with delayed symptoms.[2] High concentrations can result in central nervous system depression, damage to the liver and kidneys, and may be fatal.[2][6] It is crucial to handle this compound with extreme caution in a controlled environment.

Table 1: Physical and Chemical Properties of **Perchloromethyl Mercaptan**

Property	Value	References
Chemical Formula	CCl ₄ S	[1]
Molecular Weight	185.9 g/mol	[6]
Appearance	Yellow, oily liquid with a pungent, acrid odor	[3][6]
Boiling Point	147-148°C (decomposes)	[7]
Melting Point	~ -70°C	[1]
Density	1.72 g/cm ³	[3][6]
Vapor Pressure	3 mmHg at 20°C	[3]
Vapor Density	6.41 (heavier than air)	[1][6]
Solubility in Water	Insoluble	[3][6]
Odor Threshold	~0.001 ppm	[5]

Table 2: Health Hazard Information for **Perchloromethyl Mercaptan**

Exposure Route	Effects	References
Inhalation	Severe irritation of the respiratory tract, coughing, shortness of breath, pulmonary edema, convulsions, and potential death.[2]	[2]
Skin Contact	Can be absorbed through the skin. Causes severe irritation, burns, redness, and pain.[2][6]	[2][6]
Eye Contact	Severe irritation, pain, lacrimation, and potential for permanent eye damage.[2]	[2]
Ingestion	Burning sensation, abdominal cramps, nausea, vomiting, and damage to mucous membranes.[6]	[6]

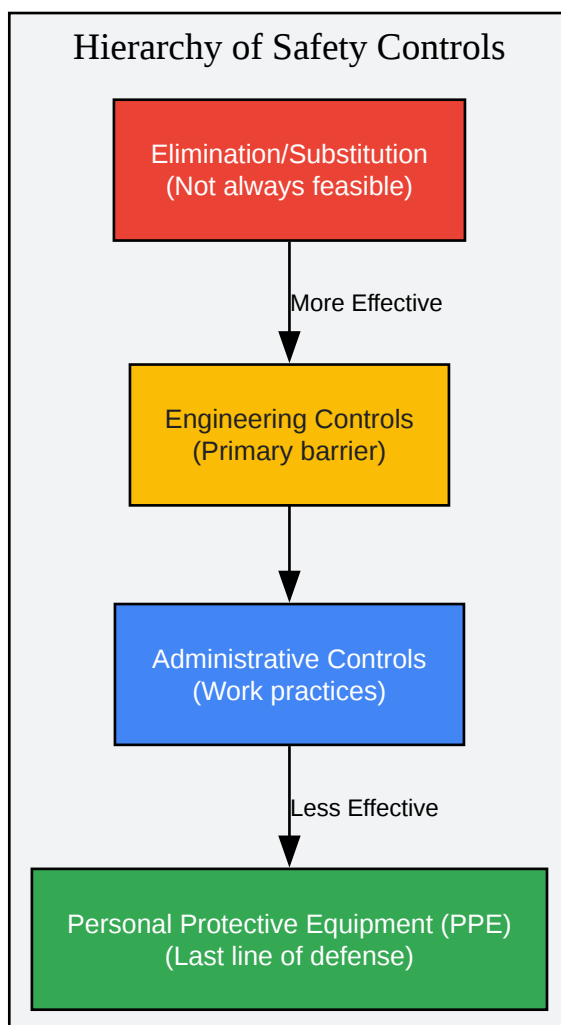
Table 3: Exposure Limits for **Perchloromethyl Mercaptan**

Organization	Limit	Value
OSHA (PEL)	Time-Weighted Average (TWA)	0.1 ppm (0.8 mg/m ³)[8]
NIOSH (REL)	Time-Weighted Average (TWA)	0.1 ppm (0.8 mg/m ³)[8]
ACGIH (TLV)	Time-Weighted Average (TWA)	0.1 ppm (0.76 mg/m ³)
NIOSH (IDLH)	Immediately Dangerous to Life or Health	10 ppm[6]

Experimental Protocols

Engineering Controls and Personal Protective Equipment (PPE)

Hierarchy of Controls:



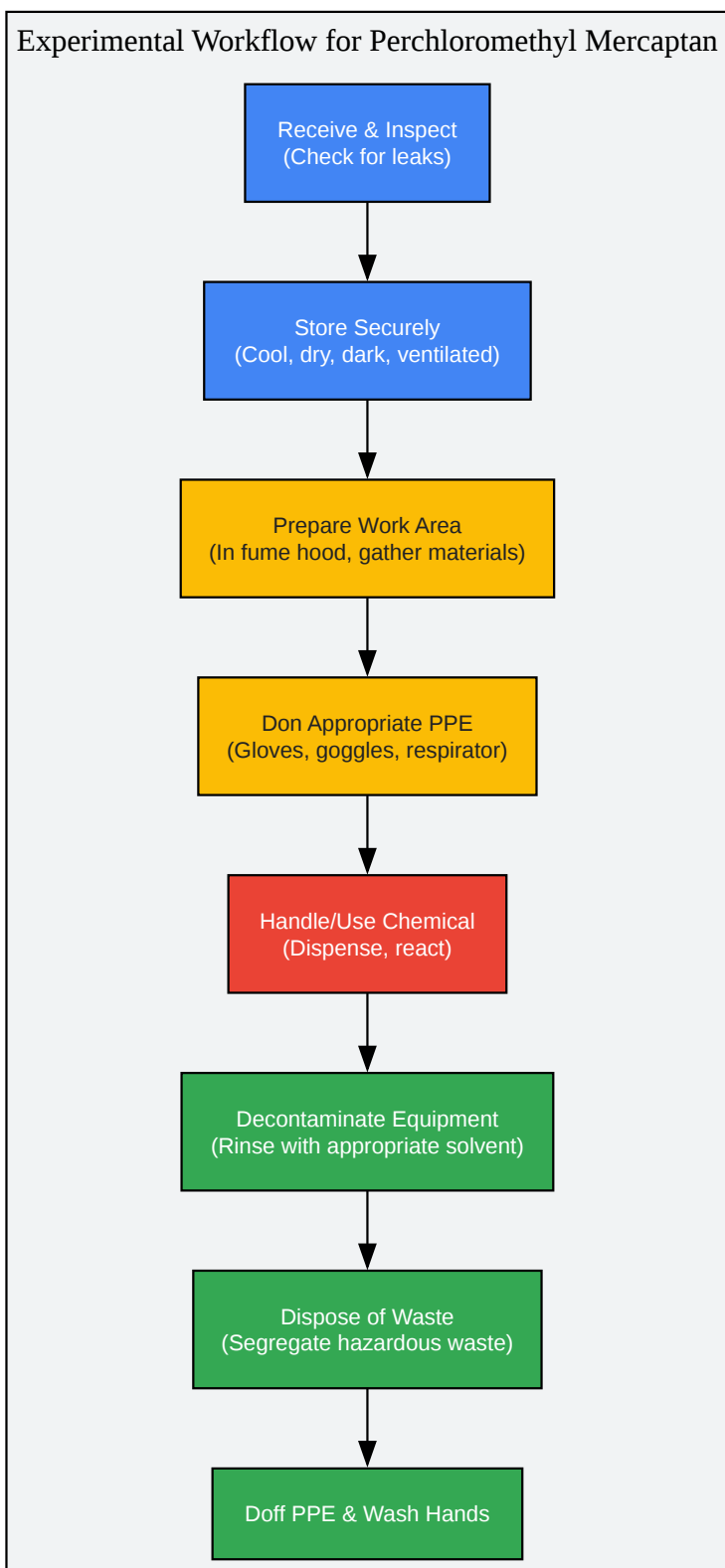
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Caption: Hierarchy of controls for minimizing exposure to hazardous chemicals.

- Engineering Controls:
 - All work with **perchloromethyl mercaptan** must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.[9]
 - Use of a glove box is recommended for operations with a higher risk of aerosol generation.
 - Automated or remote handling procedures should be used whenever possible to minimize direct contact.[2]

- An emergency shower and eyewash station must be readily accessible in the immediate work area.^[2]
- Personal Protective Equipment (PPE):
 - Respiratory Protection: For concentrations up to 1 ppm, a chemical cartridge respirator with organic vapor cartridges is required.^[8] For higher concentrations or in emergency situations, a supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode is necessary.^[8] A full-face mask with an ABEK2Hg-P3 filter is suitable for short-term interventions.^[1]
 - Hand Protection: Wear heavy-duty, chemical-resistant gloves (e.g., Viton™ or butyl rubber). Consult glove manufacturer's compatibility charts for specific breakthrough times. Double gloving is recommended.
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.
 - Skin and Body Protection: A chemically resistant lab coat, apron, and closed-toe shoes are required.^[2] For significant spill potential, a full-body chemical resistant suit (e.g., Tychem®) should be worn.^[6]

Experimental Workflow for Safe Handling



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Caption: Step-by-step workflow for the safe handling of **perchloromethyl mercaptan**.

Storage and Handling Protocol

- Storage:
 - Store **perchloromethyl mercaptan** in a cool, dry, dark, and well-ventilated area, away from incompatible materials.[\[9\]](#)
 - Keep containers tightly sealed.[\[9\]](#)
 - Store in a designated, labeled, and secured area.[\[9\]](#)
 - Protect containers from physical damage.[\[9\]](#)
 - **Perchloromethyl mercaptan** is incompatible with acids, alkali metals, strong oxidizing agents, strong bases, amines, and hot iron.[\[2\]](#)[\[6\]](#) It is also corrosive to most metals.[\[6\]](#)
- Handling:
 - Before use, ensure all safety equipment is functioning correctly.
 - Only trained personnel should handle this chemical.[\[2\]](#)[\[9\]](#)
 - Ground all equipment to prevent static discharge.[\[6\]](#)
 - Avoid direct physical contact.[\[9\]](#)
 - Do not eat, drink, or smoke in the work area.
 - Work with the smallest quantity of the chemical necessary for the experiment.
 - After handling, wash hands and any potentially exposed skin areas thoroughly.[\[2\]](#)

Spill and Emergency Procedures

- Spill Response:
 - In case of a spill, immediately evacuate the area and alert others.[\[2\]](#)

- For a small spill, cover with a dry, non-combustible absorbent material such as dry sand or earth.[\[2\]](#)[\[6\]](#) Do not use water.[\[2\]](#)
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for disposal.[\[6\]](#)
- For a large spill, isolate the area for at least 50 meters in all directions and contact emergency services.[\[3\]](#)[\[6\]](#)
- Use a vapor-suppressing foam to reduce vapors if available.[\[6\]](#)
- First Aid:
 - Inhalation: Move the victim to fresh air immediately.[\[6\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)
 - Skin Contact: Immediately remove contaminated clothing.[\[6\]](#) Thoroughly wash the affected area with soap and water for at least 15 minutes.[\[6\]](#) Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with lukewarm water for at least 15 minutes, holding the eyelids open.[\[6\]](#) Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting.[\[6\]](#) If the person is conscious, have them rinse their mouth with water and drink a small amount of water or milk.[\[6\]](#) Seek immediate medical attention.

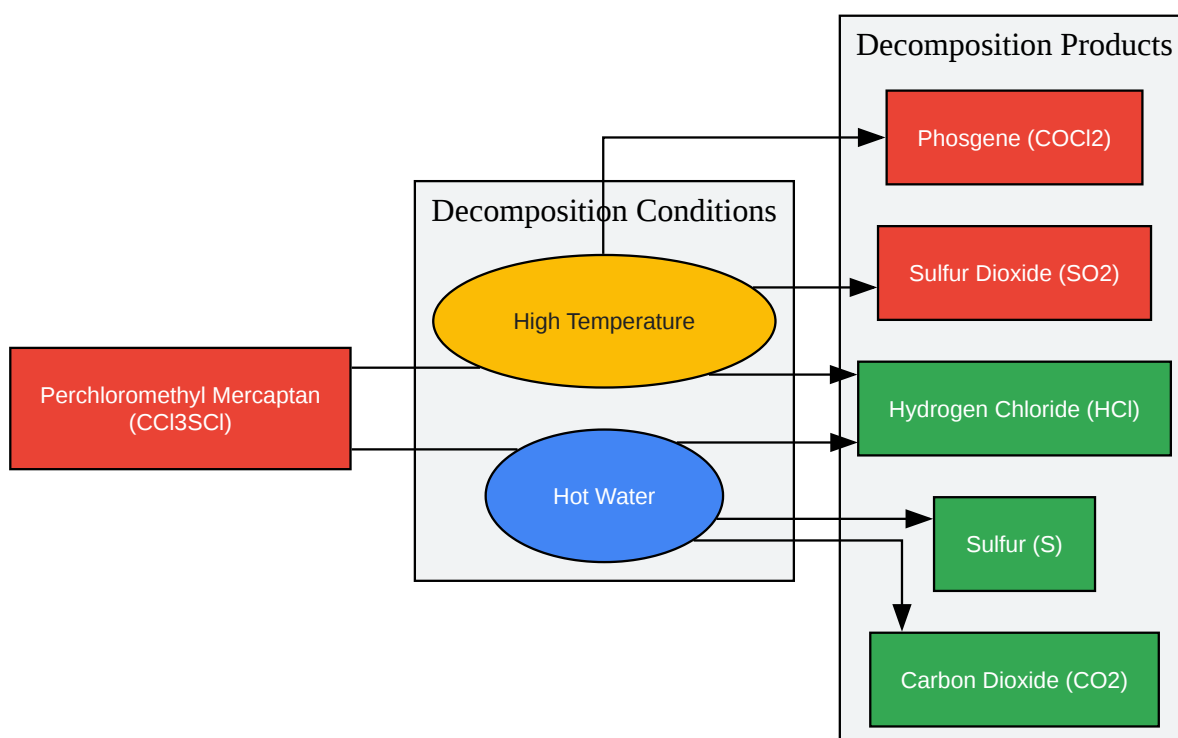
Disposal Protocol

- **Perchloromethyl mercaptan** is considered a hazardous waste (US RCRA Hazardous Waste P List: P118).[\[10\]](#)
- All waste containing this chemical must be collected in a designated, sealed, and properly labeled container.[\[10\]](#)
- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[10\]](#)

- Empty containers should be treated as hazardous waste as they may retain product residue.
[10]

Chemical Reactivity and Decomposition

Perchloromethyl mercaptan is a reactive compound. It slowly decomposes in the presence of moisture and reacts with hot water to produce carbon dioxide, hydrochloric acid, and sulfur.[6] At high temperatures, it can decompose to form toxic gases such as phosgene, hydrogen chloride, and sulfur dioxide.[4][6]



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Caption: Simplified decomposition pathways of **perchloromethyl mercaptan**.

Conclusion

The safe handling of **perchloromethyl mercaptan** is paramount due to its extreme toxicity. By implementing stringent engineering controls, utilizing appropriate personal protective

equipment, and adhering to the detailed protocols outlined in these application notes, researchers can minimize the risks associated with this hazardous chemical. Continuous training and a vigilant approach to safety are essential for all personnel working with this compound.

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